

An In-depth Technical Guide to 2-(Pyridin-2-ylamino)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Pyridin-2-ylamino)ethanol

Cat. No.: B023244

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physicochemical properties and synthetic methodologies related to **2-(Pyridin-2-ylamino)ethanol**. This compound serves as a valuable building block in medicinal chemistry and materials science. This document outlines its molecular characteristics and provides an exemplary synthetic workflow.

Core Molecular Data

The fundamental molecular properties of **2-(Pyridin-2-ylamino)ethanol** are summarized below. These data are critical for stoichiometric calculations in synthesis, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ N ₂ O	[1] [2]
Molecular Weight	138.17 g/mol	[1]
Appearance	Solid	[1] [2]

Experimental Protocols

While specific experimental protocols for the synthesis of **2-(Pyridin-2-ylamino)ethanol** can vary, a general and representative approach involves the reaction of 2-chloropyridine with ethanolamine. Below is a conceptual laboratory-scale synthesis protocol.

Objective: To synthesize **2-(Pyridin-2-ylamino)ethanol**.

Materials:

- 2-chloropyridine
- Ethanolamine
- An appropriate solvent (e.g., N,N-Dimethylformamide - DMF)
- A non-nucleophilic base (e.g., Potassium Carbonate - K_2CO_3)
- Deionized water
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)

Equipment:

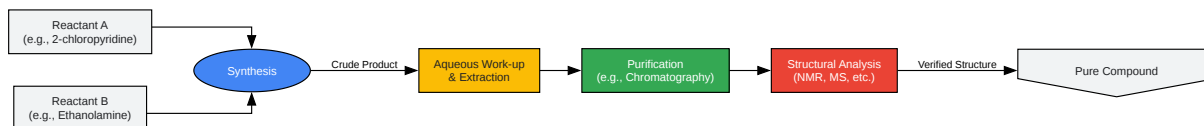
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 2-chloropyridine and an excess of ethanolamine in DMF.
- **Addition of Base:** Add potassium carbonate to the mixture. The base will act as a scavenger for the hydrochloric acid formed during the reaction.
- **Reaction Conditions:** Heat the mixture to reflux and maintain stirring for several hours until the reaction is complete (monitoring by Thin Layer Chromatography - TLC is recommended).
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Pour the mixture into a separatory funnel containing deionized water and ethyl acetate.
 - Separate the organic layer.
 - Wash the organic layer sequentially with deionized water and brine.
 - Dry the organic layer over anhydrous sodium sulfate.
- **Purification:**
 - Filter off the drying agent.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
 - Further purification can be achieved by column chromatography or recrystallization to obtain pure **2-(Pyridin-2-ylamino)ethanol**.

Logical Workflow for Synthesis and Characterization

The following diagram illustrates a typical workflow for the synthesis and subsequent characterization of a target compound like **2-(Pyridin-2-ylamino)ethanol**.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for chemical synthesis and purification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(Pyridin-2-ylamino)ethanol | CymitQuimica [cymitquimica.com]
- 2. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(Pyridin-2-ylamino)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b023244#2-pyridin-2-ylamino-ethanol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com